

Application Notes & Protocols: Diampromide Hydrochloride in Neuroscience Research

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Compound of Interest

Compound Name: *Diampromide Hydrochloride*

CAS No.: *1346602-83-2*

Cat. No.: *B2771605*

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Prepared by: Gemini, Senior Application Scientist

This document provides a detailed guide for researchers, scientists, and drug development professionals on the application of **Diampromide Hydrochloride** in neuroscience research. It covers the molecule's mechanism of action, key research applications, detailed experimental protocols, and essential safety information.

Introduction and Compound Profile

Diampromide is a potent opioid analgesic belonging to the ampromide family of drugs.^{[1][2]} Structurally, it can be described as a ring-opened analog of fentanyl and exhibits a potency comparable to that of morphine.^{[1][2]} As a synthetic narcotic, it acts as a valuable tool for investigating the complexities of the opioid system.

Due to its high potential for abuse, **Diampromide Hydrochloride** is regulated as a Schedule I controlled substance in the United States and is controlled under international conventions.^{[1][3][4]} Its use is strictly limited to legitimate research and forensic applications, and all

researchers must adhere to stringent federal and institutional regulations for its procurement, handling, and disposal.[3][5]

Physicochemical and Solubility Data

The hydrochloride salt form offers improved solubility in aqueous solutions, facilitating its use in a wide range of biological assays.

Property	Value	Source
Formal Name	N-[2-[methyl(2-phenylethyl)amino]propyl]-N-phenyl-propanamide, monohydrochloride	[3]
CAS Number	1346602-83-2	[3]
Molecular Formula	C ₂₁ H ₂₈ N ₂ O • HCl	[3]
Formula Weight	360.9 g/mol	[3]
Formulation	A crystalline solid	[3]
Purity	Typically ≥98%	[3]
Solubility	PBS (pH 7.2): 10 mg/mL Ethanol: 30 mg/mL DMF: 30 mg/mL DMSO: 10 mg/mL	[3]

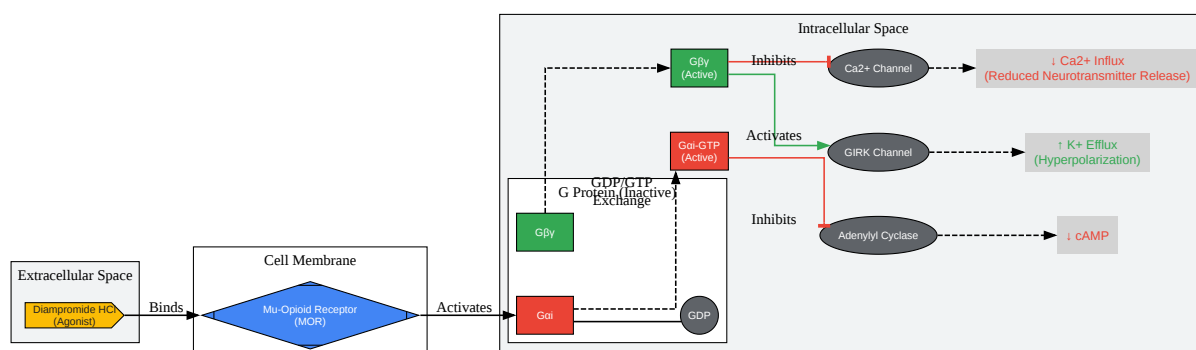
Mechanism of Action: Mu-Opioid Receptor Agonism

Diampromide exerts its pharmacological effects primarily through its action as an agonist at the mu-opioid receptor (MOR), a member of the G protein-coupled receptor (GPCR) superfamily.[6][7] The activation of MOR by an agonist like Diampromide initiates a cascade of intracellular signaling events characteristic of Gαi/o protein coupling.

Key Signaling Events:

- **G Protein Activation:** Agonist binding induces a conformational change in the MOR, facilitating the exchange of GDP for GTP on the associated inhibitory Gai/o subunit.[6]
- **Inhibition of Adenylyl Cyclase:** The activated Gai subunit dissociates and inhibits the enzyme adenylyl cyclase, leading to a decrease in the intracellular concentration of the second messenger cyclic adenosine monophosphate (cAMP).[8]
- **Ion Channel Modulation:** The dissociated G $\beta\gamma$ subunits directly modulate ion channels, causing an opening of G protein-coupled inwardly-rectifying potassium (GIRK) channels and an inhibition of voltage-gated calcium channels (VGCCs).[9]
- **Neuronal Hyperpolarization:** The resulting efflux of K⁺ and reduced influx of Ca²⁺ leads to hyperpolarization of the neuronal membrane, decreasing neuronal excitability and inhibiting the release of neurotransmitters, such as substance P and GABA.[9]

This net inhibitory effect on neuronal transmission in key pain and reward pathways underlies the analgesic and euphoric effects of Diampromide.



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Mu-Opioid Receptor (MOR) Gαi Signaling Pathway.

Applications in Neuroscience Research

Diampromide Hydrochloride serves as a specific pharmacological tool to explore various facets of neuroscience.

- **Probing the Mu-Opioid Receptor System:** As a selective MOR agonist, it is ideal for characterizing the physiological roles of MOR in different neural circuits, studying receptor trafficking, desensitization, and downstream signaling pathways.[\[6\]](#)[\[7\]](#)
- **Modeling Nociception and Analgesia:** Diampromide can be used in preclinical models to induce potent analgesia, enabling the study of pain perception pathways. Thermal nociception assays, such as the hot plate test, are standard methods to quantify the analgesic efficacy of opioid compounds.[\[6\]](#)
- **Investigating Reward, and Addiction:** The rewarding properties of opioids are a critical component of addiction.[\[10\]](#)[\[11\]](#) Diampromide can be used in established behavioral paradigms to model these effects.
 - **Conditioned Place Preference (CPP):** This model assesses the rewarding (or aversive) properties of a drug by measuring an animal's preference for an environment previously paired with the drug.[\[10\]](#)[\[12\]](#)
 - **Intracranial Self-Administration:** Considered a gold standard for assessing abuse liability, this model allows animals to voluntarily administer the drug, providing a high-fidelity representation of compulsive drug-seeking behavior.[\[10\]](#)
- **Studying Opioid-Induced Respiratory Depression:** The primary cause of death from opioid overdose is respiratory depression.[\[9\]](#)[\[13\]](#) Diampromide can be used in in vivo or ex vivo models to investigate the neural mechanisms underlying this dangerous side effect and to screen novel therapeutic strategies for its reversal.[\[13\]](#)

Detailed Experimental Protocols

The following protocols are provided as a guide. Researchers must optimize parameters based on their specific experimental setup, cell lines, and animal models.

Protocol 1: In Vitro MOR Functional Assay (cAMP Inhibition)

This protocol measures the ability of Diampromide to activate G α i-coupled MOR, resulting in the inhibition of forskolin-stimulated cAMP production.

- Materials:
 - CHO or HEK293 cells stably expressing human MOR (hMOR).
 - **Diampromide Hydrochloride** stock solution (e.g., 10 mM in DMSO).
 - Reference Agonist: DAMGO ([D-Ala², N-MePhe⁴, Gly-ol]-enkephalin).
 - Forskolin.
 - IBMX (a phosphodiesterase inhibitor to prevent cAMP degradation).
 - cAMP detection kit (e.g., HTRF, ELISA).
 - Assay buffer (e.g., HBSS with 20 mM HEPES).
- Step-by-Step Procedure:
 - Cell Plating: Seed hMOR-expressing cells into 96- or 384-well plates at a density optimized for the cAMP assay and grow to ~90% confluency.
 - Compound Preparation: Prepare serial dilutions of **Diampromide Hydrochloride** and the reference agonist (DAMGO) in assay buffer. Include a vehicle control (e.g., 0.1% DMSO).
 - Cell Stimulation: a. Aspirate growth media from cells and wash once with pre-warmed assay buffer. b. Add assay buffer containing IBMX (e.g., 500 μ M) to all wells and incubate for 15-30 minutes at 37°C.[8] c. Add the serially diluted Diampromide, DAMGO, or vehicle control to the appropriate wells. d. Immediately add forskolin to all wells (except for a no-

forskolin control) at a concentration predetermined to yield ~80% of the maximal cAMP response (e.g., 1-10 μ M). e. Incubate for 30 minutes at 37°C.

- cAMP Detection: Lyse the cells and measure intracellular cAMP levels according to the manufacturer's protocol for the chosen detection kit.
- Data Analysis: Convert raw data to cAMP concentrations. Normalize the data with the vehicle + forskolin response set to 100% and the no-forskolin control as 0%. Plot the normalized response against the log concentration of the agonist and fit a four-parameter logistic curve to determine the EC₅₀ value.[8]
- Rationale and Controls:
 - Rationale: This assay provides a quantitative measure of the functional potency of Diampromide at the MOR. Forskolin directly activates adenylyl cyclase, and the inhibitory effect of the G α i pathway is measured as a reduction in this stimulated cAMP level.[8]
 - Controls:
 - Vehicle Control: Establishes the baseline response to forskolin stimulation (100% signal).
 - Reference Agonist (DAMGO): A well-characterized, potent MOR agonist used to validate assay performance.
 - No Forskolin Control: Determines the basal level of cAMP in the cells (0% signal).

Protocol 2: In Vivo Assessment of Analgesia (Hot Plate Test)

This protocol assesses the analgesic properties of Diampromide by measuring the response latency to a thermal stimulus in rodents.

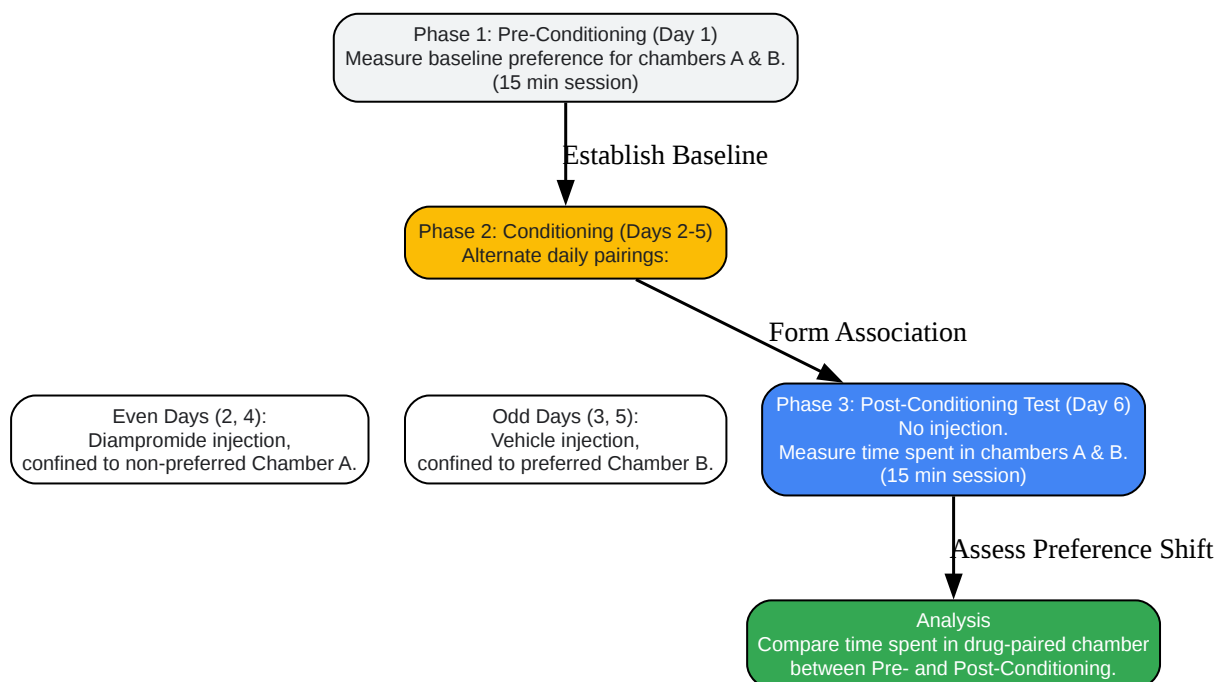
- Materials:
 - Hot plate apparatus with adjustable, stable temperature (e.g., 52-55°C).
 - Male or female C57BL/6 mice or Sprague-Dawley rats.

- **Diampromide Hydrochloride** dissolved in a sterile vehicle (e.g., 0.9% saline).
- Vehicle solution.
- Syringes for subcutaneous (s.c.) or intraperitoneal (i.p.) injection.
- Timer.
- Step-by-Step Procedure:
 - Acclimation: Acclimate animals to the testing room for at least 1 hour before the experiment. Handle animals for several days prior to testing to reduce stress.
 - Baseline Latency: a. Set the hot plate temperature (e.g., $55 \pm 0.5^{\circ}\text{C}$). b. Place an animal gently onto the hot plate surface and immediately start the timer. c. Observe the animal for nociceptive responses (e.g., hind paw licking, jumping). Stop the timer at the first clear sign of a response. This is the baseline latency. d. Crucial: Implement a cut-off time (e.g., 30-45 seconds) to prevent tissue damage. If the animal does not respond by the cut-off time, remove it and record the cut-off time as its latency. e. Remove any animal with a baseline latency that is too short (<5s) or too long (>20s).
 - Drug Administration: Administer the prepared dose of Diampromide or vehicle via the chosen route (e.g., s.c.).
 - Post-Treatment Latency: At predetermined time points after injection (e.g., 15, 30, 60, 90 minutes), place the animal back on the hot plate and measure the response latency as described in step 2.
 - Data Analysis: Convert the raw latency scores into a percentage of Maximum Possible Effect (%MPE) using the formula: $\%MPE = [(\text{Test Latency} - \text{Baseline Latency}) / (\text{Cut-off Time} - \text{Baseline Latency})] \times 100$ Analyze the data using appropriate statistical tests (e.g., two-way ANOVA with post-hoc tests) to compare drug effects over time against the vehicle group.
- Rationale and Controls:

- Rationale: The hot plate test is a classic model for assessing centrally-mediated thermal analgesia, a hallmark of MOR agonist activity.[6]
- Controls:
 - Vehicle Group: A control group receiving only the vehicle solution is essential to account for any effects of the injection procedure or environment.
 - Naloxone Pre-treatment (Optional): To confirm the effect is MOR-mediated, a separate group can be pre-treated with an opioid antagonist like naloxone before Diampromide administration. This should block the analgesic effect.

Protocol 3: In Vivo Assessment of Rewarding Effects (Conditioned Place Preference)

This protocol uses a three-phase, unbiased procedure to determine if Diampromide produces rewarding effects.



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Conditioned Place Preference (CPP) Experimental Workflow.

- Step-by-Step Procedure:
 - Phase 1: Pre-Conditioning (Baseline Test): On Day 1, place the animal in the central compartment of a two-chamber CPP apparatus and allow it to freely explore both chambers (distinguished by visual and tactile cues) for 15 minutes. Record the time spent in each chamber to determine any initial preference.
 - Phase 2: Conditioning: This phase typically lasts 4-8 days.
 - On "drug" days, administer Diampromide and confine the animal to its initially non-preferred chamber for 30 minutes.
 - On "vehicle" days, administer the vehicle solution and confine the animal to its initially preferred chamber for 30 minutes.
 - Alternate between drug and vehicle days. The design must be counterbalanced, with half the animals receiving the drug in one chamber type and the other half in the other.
 - Phase 3: Post-Conditioning (Preference Test): One day after the final conditioning session, place the animal back in the apparatus (with no injection) and allow it to freely explore both chambers for 15 minutes. Record the time spent in each chamber.
 - Data Analysis: Calculate a preference score (Time in drug-paired chamber - Time in vehicle-paired chamber) or simply the total time spent in the drug-paired chamber. A significant increase in time spent in the drug-paired chamber from the pre-conditioning to the post-conditioning test indicates a rewarding effect. Compare results from the Diampromide group to a saline-saline control group using a t-test or ANOVA.
- Rationale and Controls:
 - Rationale: This paradigm leverages Pavlovian conditioning to infer the motivational state induced by a drug. An animal will spend more time in an environment it associates with a rewarding experience.^{[10][12]}

- Controls: A control group that receives vehicle injections on all conditioning days is critical to ensure that any change in preference is due to the pharmacological effect of Diampromide and not the conditioning procedure itself.

Safety and Handling

WARNING: Diampromide Hydrochloride is a Schedule I controlled substance intended for research use only. It is not for human or veterinary use.^[3] Handle with extreme caution.

- Regulatory Compliance: All acquisition, storage, use, and disposal must be performed in strict accordance with DEA regulations and institutional policies for Schedule I compounds. Maintain meticulous records.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.^[14]^[15]
- Engineering Controls: Handle the solid compound and prepare solutions in a certified chemical fume hood to prevent inhalation of dust or aerosols.^[14]
- Handling: Avoid creating dust.^[15] Keep the container tightly closed when not in use.^[16] Keep away from heat and sources of ignition.^[16]
- Storage: Store in a secure, locked location as required for Schedule I substances. Store in accordance with the conditions listed on the product insert, typically in a cool, dry place.
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.^[16]
 - Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.^[15]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.^[16]
 - Ingestion: If swallowed, rinse mouth with water and seek immediate medical attention.^[16]

References

- Hill, R., et al. (2022). Experimental considerations for the assessment of in vivo and in vitro opioid pharmacology. British Journal of Pharmacology. [\[Link\]](#)
- Animal Models of Addiction and the Opioid Crisis. Taconic Biosciences. [\[Link\]](#)
- Animal Models of Addiction. Inotiv. [\[Link\]](#)
- Pasternak, G. W. (2011). In vitro opioid receptor assays. Current Protocols in Pharmacology. [\[Link\]](#)
- Diampromide. Wikipedia. [\[Link\]](#)
- What is the mechanism of Diamorphine Hydrochloride? Patsnap Synapse. [\[Link\]](#)
- Livingston, K. E., et al. (2021). Positive allosteric modulation of the mu-opioid receptor produces analgesia with reduced side effects. PNAS. [\[Link\]](#)
- Grenald SA, Largent-Milnes TM, Vanderah TW. (2014). Animal models for opioid addiction drug discovery. Expert Opinion on Drug Discovery. [\[Link\]](#)
- DIAMPROMIDE. Inxight Drugs. [\[Link\]](#)
- Walwyn, W. M., et al. (2010). In vitro and in vivo assessment of mu opioid receptor constitutive activity. Methods in Enzymology. [\[Link\]](#)
- First ever human-based model for opioid overdose and recovery. Advanced Science News. [\[Link\]](#)
- Diampromide. Wikidoc. [\[Link\]](#)
- Lee, J., et al. (2021). Discovery of μ , δ -Opioid receptor dual biased agonists that overcome the limitation of prior biased agonists. bioRxiv. [\[Link\]](#)
- Diampromide. PubChem, National Institutes of Health. [\[Link\]](#)

- Javors, M. A., et al. (2020). In Vitro Effects of Ligand Bias on Primate Mu Opioid Receptor Downstream Signaling. International Journal of Molecular Sciences. [[Link](#)]
- SAFETY DATA SHEET. Allergan. [[Link](#)]
- Diampromide (hydrochloride). Bertin Bioreagent. [[Link](#)]
- DIAMPROMIDE. Global Substance Registration System (GSRS). [[Link](#)]
- Koehl, A., et al. (2019). Elucidating the active δ -opioid receptor crystal structure with peptide and small-molecule agonists. ResearchGate. [[Link](#)]
- Gentry, J. R., et al. (2020). Pharmacological Properties of δ -Opioid Receptor-Mediated Behaviors: Agonist Efficacy and Receptor Reserve. The Journal of Pharmacology and Experimental Therapeutics. [[Link](#)]

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Sources

- 1. Diampromide - Wikipedia [en.wikipedia.org]
- 2. Diampromide - wikidoc [wikidoc.org]
- 3. caymanchem.com [caymanchem.com]
- 4. Diampromide | C₂₁H₂₈N₂O | CID 62370 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Diampromide (hydrochloride) - Analytical Standards - CAT N°: 25079 [bertin-bioreagent.com]
- 6. Experimental considerations for the assessment of in vivo and in vitro opioid pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. In vitro opioid receptor assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Discovery of μ , δ -Opioid receptor dual biased agonists that overcome the limitation of prior biased agonists | bioRxiv [biorxiv.org]

- [9. What is the mechanism of Diamorphine Hydrochloride? \[synapse.patsnap.com\]](#)
- [10. Animal Models of Addiction and the Opioid Crisis | Taconic Biosciences \[taconic.com\]](#)
- [11. Animal models for opioid addiction drug discovery. | The Department of Pharmacology \[pharmacology.arizona.edu\]](#)
- [12. inotiv.com \[inotiv.com\]](#)
- [13. First ever human-based model for opioid overdose and recovery - Advanced Science News \[advancedsciencenews.com\]](#)
- [14. fishersci.com \[fishersci.com\]](#)
- [15. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [16. peptide.com \[peptide.com\]](#)
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